

Physicochemical Properties of Nitrophenyl Ethanol Derivatives: A Technical Overview

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Compound of Interest

Compound Name: **2-Chloro-1-(3-nitrophenyl)ethanol**

Cat. No.: **B083682**

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This technical guide addresses the available data on the melting and boiling points of nitrophenyl ethanol derivatives. A comprehensive search for the physicochemical properties of **2-Chloro-1-(3-nitrophenyl)ethanol** (CAS Number: 70434-93-6) was conducted; however, specific experimental data for its melting and boiling points are not available in the public domain based on the conducted literature review.

While data for the target compound is elusive, information on structurally similar isomers and related compounds is available. This report summarizes the known melting and boiling points of 1-(3-Nitrophenyl)ethanol and 2-(3-Nitrophenyl)ethanol to provide a comparative reference for researchers working with related chemical entities.

Comparative Physicochemical Data

The following table summarizes the available melting and boiling point data for closely related nitrophenyl ethanol compounds. These values are provided as a reference due to the absence of experimentally determined data for **2-Chloro-1-(3-nitrophenyl)ethanol**.

Compound	CAS Number	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
1-(3-Nitrophenyl)ethanol	5400-78-2	C ₈ H ₉ NO ₃	60-66[1]	154-155 @ 9 Torr[2]
2-(3-Nitrophenyl)ethanol	52022-77-2	C ₈ H ₉ NO ₃	47-49[3]	141-146 @ 4 Torr[3]

Methodologies for Physical Property Determination

Detailed experimental protocols for the determination of the melting and boiling points for the specific compound **2-Chloro-1-(3-nitrophenyl)ethanol** were not found in the reviewed literature. Generally, such determinations would follow standard laboratory procedures as outlined below.

Conceptual Experimental Workflow for Melting Point Determination

The workflow for determining the melting point of a solid compound typically involves a calibrated melting point apparatus.

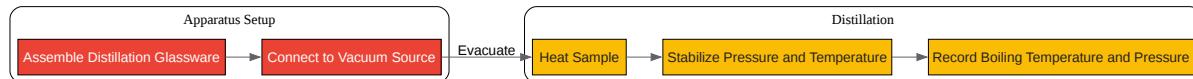


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Caption: Conceptual workflow for melting point determination.

Conceptual Experimental Workflow for Boiling Point Determination

For the determination of a boiling point, especially for a substance that may decompose at atmospheric pressure, a vacuum distillation setup is often employed.



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References

- 1. 5400-78-2 1-(3-Nitrophenyl)ethanol AKSci V6505 [aksci.com]
- 2. 1-(3-Nitrophenyl)ethanol , 97% , 5400-78-2 - CookeChem [cookechem.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
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